4-Iodo-6-methoxyquinoline structure and functional groups

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Iodo-6-methoxyquinoline*
CAS No.:	*876492-00-1*
Cat. No.:	*B1627239*

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Title: Technical Monograph: **4-Iodo-6-methoxyquinoline** – Structural Analysis, Synthetic Access, and Reactivity in Medicinal Chemistry

Executive Summary

4-Iodo-6-methoxyquinoline (CAS: 7266-99-1) represents a high-value heterocyclic intermediate in drug discovery, particularly for antimalarial, antiviral, and kinase inhibitor programs. Its utility stems from the orthogonal reactivity of its two primary functional handles: the labile C4-iodine atom, which serves as an excellent electrophile for palladium-catalyzed cross-couplings, and the C6-methoxy group, which modulates lipophilicity and electron density while acting as a metabolic "soft spot." This guide provides a comprehensive technical analysis of its physicochemical properties, validated synthetic routes, and reactivity profiles, designed for application scientists and medicinal chemists.

Part 1: Structural Anatomy & Electronic Properties

The molecule consists of a fused benzene and pyridine ring (quinoline) substituted at the 4- and 6-positions. Understanding the electronic distribution is critical for predicting reactivity.

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Property	Value / Characteristic	Mechanistic Implication
Molecular Formula	$C_{10}H_8INO$	MW: 285.08 g/mol
C4-Iodine	-hole / Good Leaving Group	The C-I bond is weak (~53 kcal/mol) compared to C-Cl or C-Br, facilitating rapid oxidative addition to Pd(0) species even under mild conditions.
C6-Methoxy	Electron Donating Group (EDG)	Increases electron density of the benzenoid ring via resonance (+M effect). This deactivates the ring toward nucleophilic aromatic substitution ( ) at other positions but stabilizes the quinolinium cation.
N1-Nitrogen	Basic Center (pKa ~4.5 - 5.5)	The lone pair is orthogonal to the -system, available for protonation. Salt formation (e.g., HCl salt) significantly alters solubility and reactivity.
LogP (Predicted)	~3.2	Moderate lipophilicity, suitable for CNS penetration but requires polar solvents (DMF, DMSO) for efficient synthetic handling.

1H NMR Diagnostic Signals (DMSO-d_6)

- H2 (Proton adjacent to N):

  ~8.5–8.7 ppm (Singlet/Doublet). Most deshielded due to the inductive effect of Nitrogen.

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- H5 (Peri-position to Iodine):

  ~8.0–8.2 ppm. Deshielded by the anisotropic effect of the large Iodine atom.

- Methoxy (-OCH_3):

  ~3.9 ppm (Singlet). Characteristic strong singlet.

Part 2: Validated Synthetic Access

Direct iodination of quinoline is poor due to regioselectivity issues. The industry-standard approach relies on the functionalization of 4-hydroxy-6-methoxyquinoline.

Diagram 1: Retrosynthetic Pathway



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Caption: Stepwise conversion from p-anisidine to the target 4-iodo derivative via the 4-chloro intermediate.

Critical Synthetic Considerations:

- 4-OH to 4-Cl Conversion: The 4-hydroxy compound exists largely as the 4-quinolone tautomer. Reaction with neat phosphoryl chloride ($POCl_3$) drives the equilibrium to the chloro-imidate form. Caution: Quench $POCl_3$ carefully into ice-water to avoid violent exotherms.

- 4-Cl to 4-I Exchange: The 4-chloro derivative is relatively inert compared to the iodo-analog. Conversion is achieved using Sodium Iodide (NaI) in refluxing 2-butanone or propionitrile, often catalyzed by acetyl chloride or HI (generating reactive HI in situ). This is an equilibrium reaction driven by the precipitation of NaCl.

Part 3: Reactivity Profile & Functional Group Logic

The **4-iodo-6-methoxyquinoline** scaffold is a "bifunctional divergency point."

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The C4-Iodine: The Cross-Coupling Engine

The iodine atom is the primary reactive site. Its large atomic radius and weak bond strength make it superior to the 4-chloro or 4-bromo analogs for:

- Suzuki-Miyaura Coupling: Couples with boronic acids to form biaryl systems (common in kinase inhibitors).
- Sonogashira Coupling: Reacts with terminal alkynes.
- Buchwald-Hartwig Amination: rapid C-N bond formation.

Expert Insight: In competitive coupling reactions involving multiple halides, the C4-Iodine will react first, allowing for chemoselective functionalization if other halogens (e.g., a Cl or F on the benzene ring) are present.

The C6-Methoxy: The Metabolic Handle[1]

- Chemical Stability: Robust under basic and mild acidic conditions.
- Metabolic Liability: In vivo, this group is a primary target for O-demethylation by Cytochrome P450 enzymes (specifically CYP2D6). This converts the methoxy group to a phenol, often leading to rapid Phase II conjugation and excretion.
- SAR Strategy: If metabolic half-life is too short, medicinal chemists often replace the $-OCH_3$ with $-OCF_3$ or -Cl to block metabolism while maintaining lipophilicity.

Part 4: Experimental Protocol – Suzuki Coupling

Objective: Synthesis of 4-(4-fluorophenyl)-6-methoxyquinoline via Suzuki Cross-Coupling.
Rationale: This protocol demonstrates the high reactivity of the C4-iodo handle.

Materials:

- **4-Iodo-6-methoxyquinoline** (1.0 equiv)
- 4-Fluorophenylboronic acid (1.2 equiv)
- $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (0.05 equiv) – Chosen for stability and efficiency with aryl iodides.

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- Potassium Carbonate (K_2CO_3) (2.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step Methodology:

- Degassing (Crucial Step):
  - In a reaction vial, combine the 1,4-dioxane and water. Sparge with Nitrogen or Argon gas for 15 minutes.
  - Why? Oxygen poisons Pd(0) catalysts and promotes homocoupling of boronic acids.
- Assembly:
  - Add **4-iodo-6-methoxyquinoline** (285 mg, 1.0 mmol), 4-fluorophenylboronic acid (168 mg, 1.2 mmol), and K_2CO_3 (276 mg, 2.0 mmol) to the vial.
  - Add the catalyst $Pd(dppf)Cl_2$ (41 mg, 0.05 mmol) last.
  - Seal the vial under an inert atmosphere.
- Reaction:
  - Heat to 80°C for 4–6 hours.
  - Monitoring: Check TLC (Hexane/EtOAc 7:3). The starting material (Rf ~0.6) should disappear, replaced by a highly fluorescent blue/purple spot (product).
- Workup (Self-Validating):
  - Cool to room temperature.[1][2][3] Dilute with Ethyl Acetate (20 mL) and wash with water (2 x 10 mL).
  - The organic layer should be dark (residual Pd) but clear.
  - Dry over Na_2SO_4, filter, and concentrate.
- Purification:

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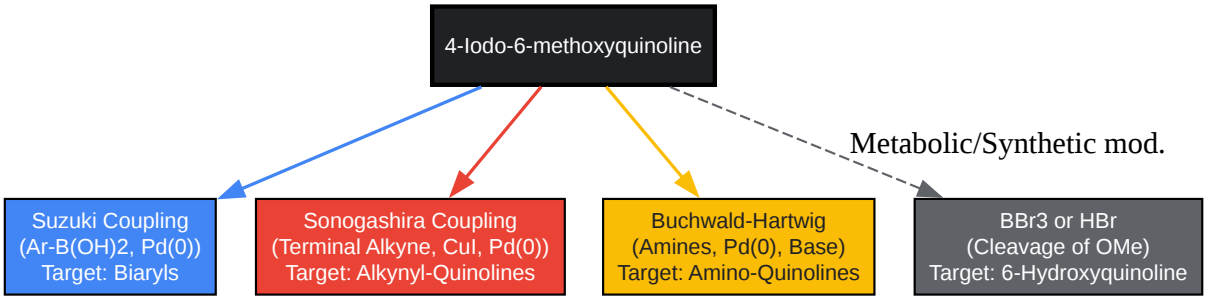
- Flash column chromatography (Gradient: 0-40% EtOAc in Hexanes).
- Yield Expectation: 85–95%.

Part 5: Reactivity & Pathway Map

Diagram 2: Functionalization Pathways



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Caption: Divergent synthesis map showing the versatility of the C4-iodo handle and C6-methoxy modification.

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